

1-Methyl-3-piperidinemethanol chemical properties and structure

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Compound of Interest

Compound Name: 1-Methyl-3-piperidinemethanol

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An In-depth Technical Guide to 1-Methyl-3-piperidinemethanol

Introduction

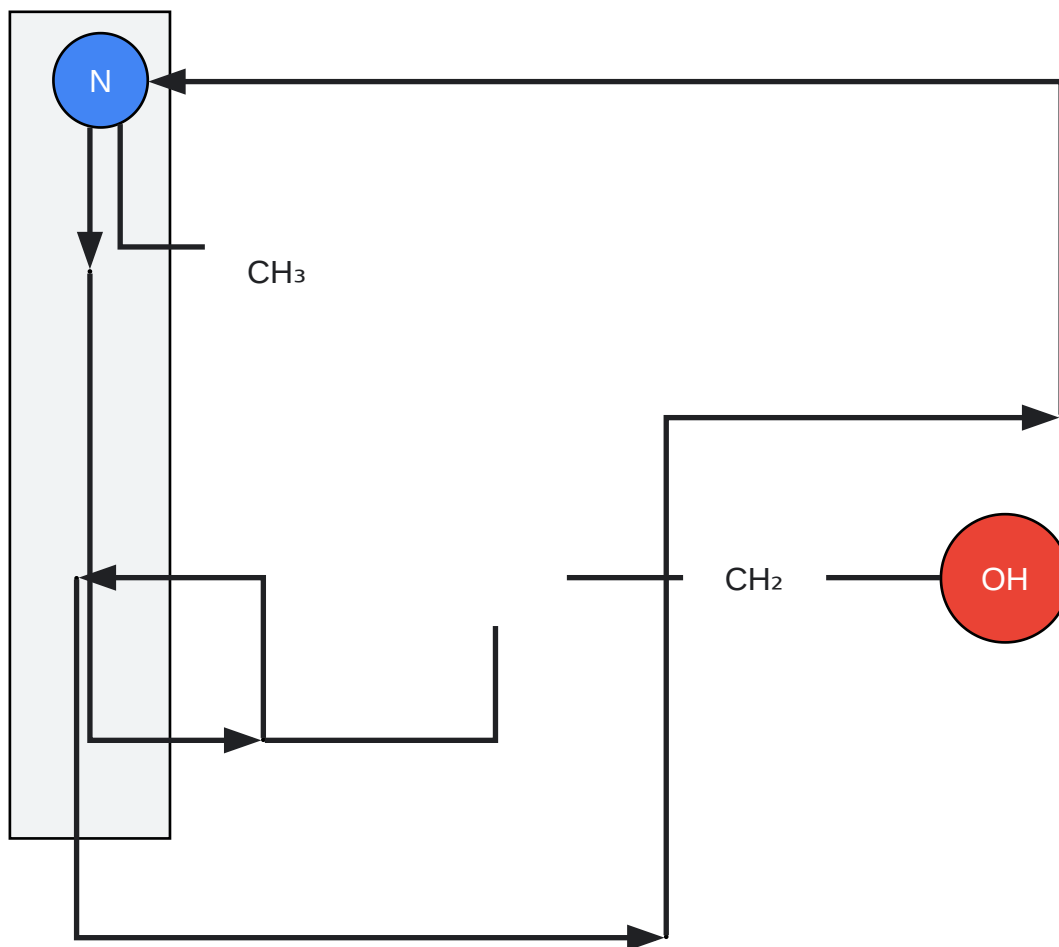
1-Methyl-3-piperidinemethanol, also known by its IUPAC name (1-methylpiperidin-3-yl)methanol, is a versatile heterocyclic compound. It serves as a crucial intermediate and building block in various fields of chemical synthesis.^[1] Its unique structure, featuring a piperidine ring with a methyl group on the nitrogen atom and a hydroxymethyl substituent, makes it a valuable precursor in the development of complex molecules.^[1] This compound is particularly significant in the pharmaceutical and agrochemical industries, where it is utilized in the synthesis of active pharmaceutical ingredients (APIs), such as analgesics and anti-inflammatory drugs, and in the formulation of pesticides and herbicides.^[1] Its role extends to neuroscience research, where it is used in studies concerning neurotransmitter systems.^[1]

Chemical Structure and Identification

The molecular structure of **1-Methyl-3-piperidinemethanol** consists of a saturated six-membered heterocycle (piperidine) substituted at the nitrogen atom with a methyl group and at position 3 with a hydroxymethyl group.

- IUPAC Name: (1-methylpiperidin-3-yl)methanol^{[2][3]}
- CAS Number: 7583-53-1^{[1][2][3][4][5]}

- SMILES: CN1CCCC(C1)CO^[2]
- InChI: InChI=1S/C7H15NO/c1-8-4-2-3-7(5-8)6-9/h7,9H,2-6H2,1H3^{[2][3]}
- Synonyms: 3-Hydroxymethyl-1-methylpiperidine, (1-Methyl-3-piperidyl)methanol^{[1][2][3]}



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Caption: 2D Structure of 1-Methyl-3-piperidinemethanol

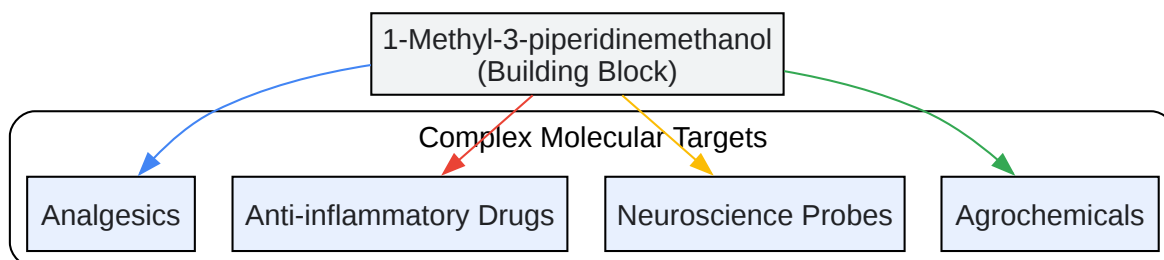
Physicochemical Properties

The properties of **1-Methyl-3-piperidinemethanol** are summarized in the table below. These characteristics are essential for its handling, storage, and application in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ NO	[1][2][3]
Molecular Weight	129.20 g/mol	[1][2][6]
Appearance	Colorless to yellow to orange clear liquid	[1][5]
Boiling Point	114 °C at 20 mmHg140-145 °C (at atmospheric pressure)	[1][4][5][6]
Density	0.98 - 1.01 g/mL at 20 °C	[1][5][6]
Refractive Index	1.4772 - 1.4800 (at 20 °C)	[1][4][5]
Flash Point	94 °C	[4][5]
Solubility	Soluble in water	[4]
pKa (Predicted)	14.93 ± 0.10	[5]
Storage Conditions	Store at 2-8 °C or at room temperature, sealed in dry conditions	[1][4][5]

Role in Chemical Synthesis

1-Methyl-3-piperidinemethanol is a valuable building block in organic synthesis due to its bifunctional nature, containing both a nucleophilic tertiary amine and a primary alcohol. This allows for a wide range of chemical transformations, making it an ideal starting point for creating more complex molecular architectures for pharmaceuticals and other specialty chemicals.[1]



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Caption: Role as an Intermediate in Synthesis

Experimental Protocols

While specific synthetic protocols for **1-Methyl-3-piperidinemethanol** are proprietary or sparsely published, a common method for synthesizing related N-methyl-piperidinemethanol isomers involves the reduction of the corresponding ester. The following protocol for the synthesis of the isomeric 1-Methyl-4-piperidinemethanol illustrates a representative and widely used methodology.^[7]

Representative Synthesis: Reduction of Ethyl N-methyl-4-piperidinecarboxylate^[7]

This procedure details the reduction of a piperidine carboxylate ester to the corresponding alcohol using lithium aluminum hydride (LiAlH_4), a powerful reducing agent.

Materials:

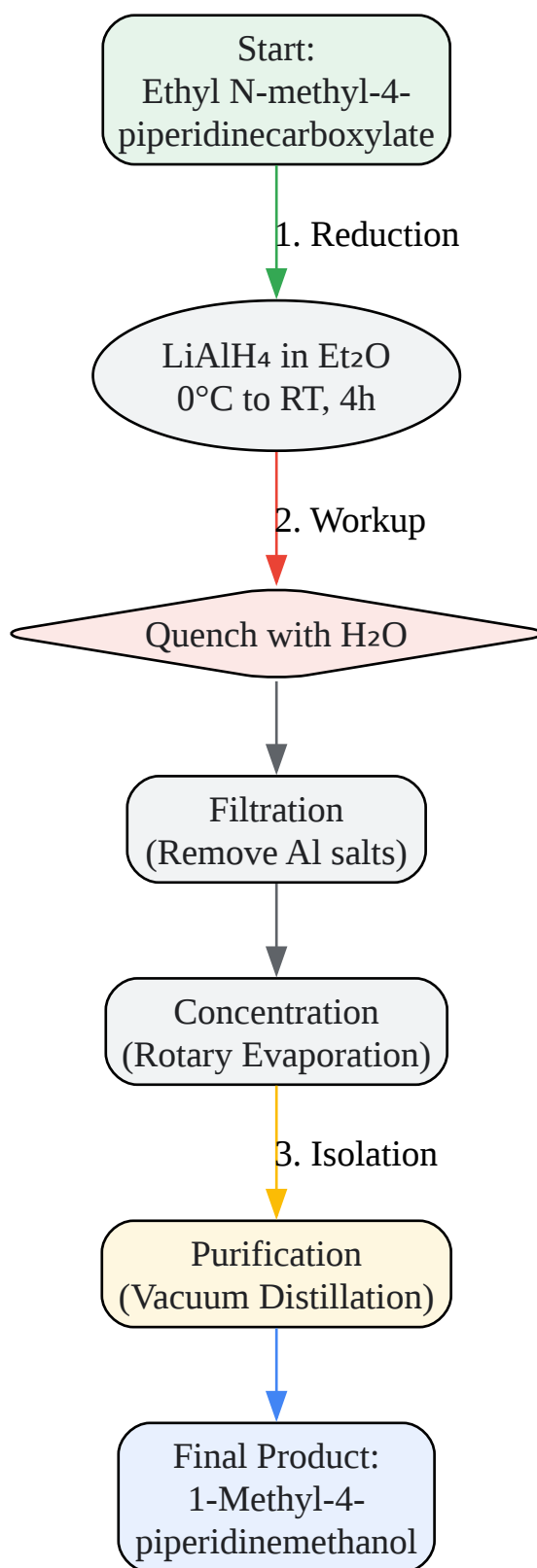
- Ethyl N-methyl-4-piperidinecarboxylate
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether (Et_2O)
- Water
- Dichloromethane, Methanol, Triethylamine (for TLC analysis)

Procedure:

- **Reaction Setup:** A solution of ethyl N-methyl-4-piperidinecarboxylate (59.0 mmol) in anhydrous diethyl ether (40 mL) is prepared. In a separate reaction vessel, a suspension of lithium aluminum hydride (64.9 mmol) in anhydrous diethyl ether (200 mL) is cooled to 0 °C under an inert atmosphere.[\[7\]](#)
- **Addition:** The ester solution is added dropwise to the cooled LiAlH₄ suspension.[\[7\]](#)
- **Reaction:** The reaction mixture is allowed to warm to room temperature and is stirred for 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[\[7\]](#)
- **Quenching:** After the reaction is complete, the mixture is carefully quenched by the slow, dropwise addition of water (10 mL) at 0 °C to decompose excess LiAlH₄.[\[7\]](#)
- **Workup:** The mixture is stirred for an additional 30 minutes, leading to the formation of a white precipitate of aluminum salts. This solid is removed by filtration and washed thoroughly with diethyl ether (250 mL).[\[7\]](#)
- **Purification:** The combined filtrate and washes are concentrated under reduced pressure to remove the solvent. The resulting oily residue is then purified by vacuum distillation (108 °C at 14 mbar) to yield the final product, (1-methylpiperidin-4-yl)methanol, as a colorless oil.[\[7\]](#)

Characterization:

- **TLC Analysis:** R_f = 0.53 (Eluent: dichloromethane/methanol = 5:1 with 5% triethylamine).[\[7\]](#)
- **NMR and Mass Spectrometry:** The structure and purity of the final product are confirmed using ¹H NMR, ¹³C NMR, and mass spectrometry.[\[7\]](#)



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Caption: General Workflow for Piperidinemethanol Synthesis

Safety and Handling

1-Methyl-3-piperidinemethanol is classified as an irritant. GHS hazard statements indicate that it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[2][5]} Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

1-Methyl-3-piperidinemethanol is a foundational chemical for research and development, particularly in the pharmaceutical sector. Its well-defined physicochemical properties and versatile reactivity make it an indispensable tool for medicinal chemists and process developers. A thorough understanding of its structure, properties, and safe handling protocols is essential for its effective and responsible use in creating novel and beneficial chemical entities.

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